

# Common challenges in using <sup>13</sup>C-labeled lipids for metabolic studies

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## *Compound of Interest*

Compound Name: *N-Palmitoyl-D-sphingomyelin-13C*

Cat. No.: *B3026321*

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## Technical Support Center: <sup>13</sup>C-Labeled Lipids in Metabolic Studies

Welcome to the technical support center for researchers, scientists, and drug development professionals utilizing <sup>13</sup>C-labeled lipids in metabolic studies. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimental design, execution, and data analysis.

## Troubleshooting Guides

This section offers step-by-step solutions to specific problems you may encounter during your <sup>13</sup>C-labeled lipidomics experiments.

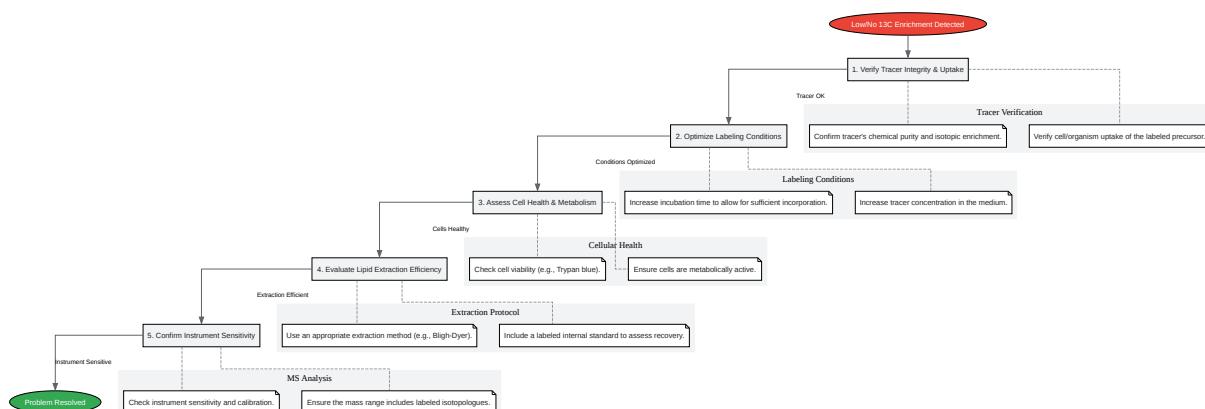
### Issue 1: Low or No Detectable <sup>13</sup>C Enrichment in Lipids

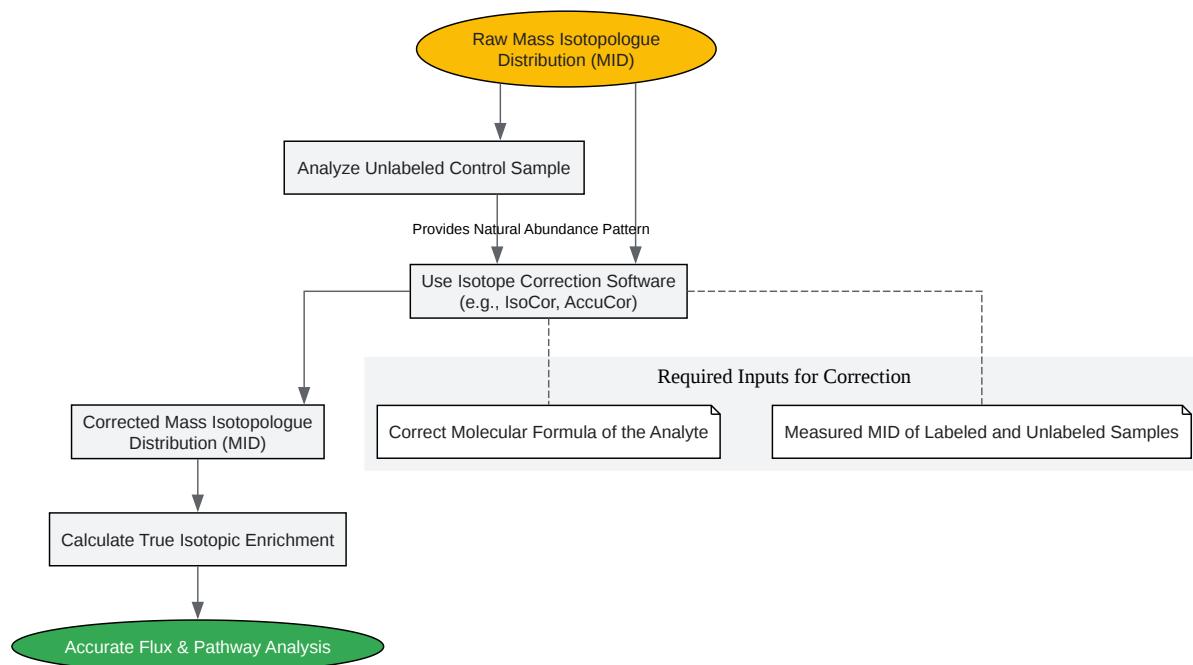
Question: I have completed my labeling experiment, but the mass spectrometry data shows very low or no incorporation of the <sup>13</sup>C label into my lipids of interest. What could be the cause, and how can I troubleshoot this?

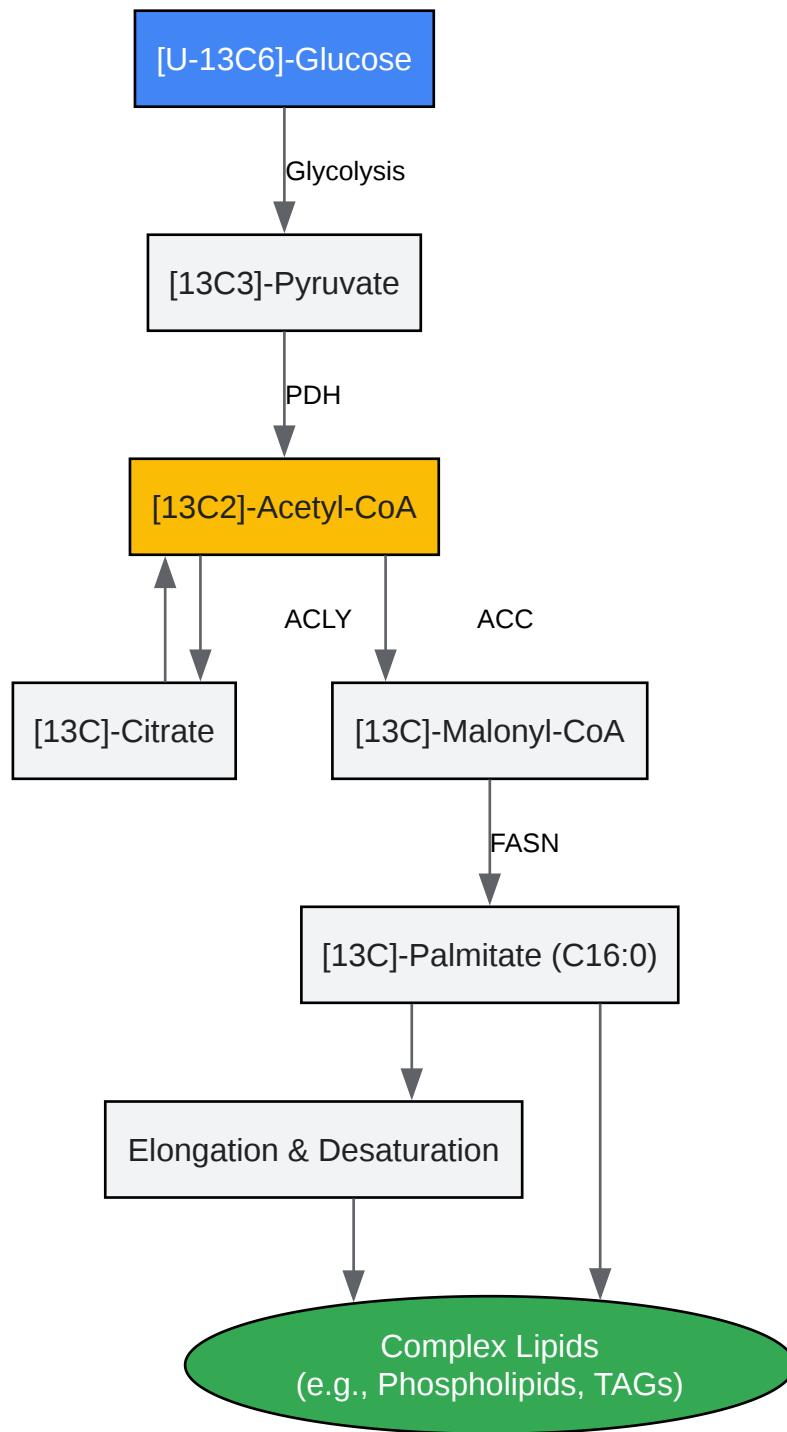
Answer:

Low or undetectable <sup>13</sup>C enrichment is a common issue that can stem from various factors, from experimental setup to cellular metabolism. Follow these steps to diagnose and resolve the problem:

Troubleshooting Workflow:







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